

Application Notes and Protocols: CP-640186 Hydrochloride

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Compound of Interest

Compound Name: CP-640186 hydrochloride

Cat. No.: B1669549

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and use of **CP-640186 hydrochloride** stock solutions for in vitro and in vivo research. CP-640186 is a potent, cell-permeable, and isozyme-nonspecific inhibitor of Acetyl-CoA Carboxylase (ACC).[1][2][3]

Physicochemical and Pharmacokinetic Properties

CP-640186 hydrochloride is an orally active compound that inhibits both ACC1 and ACC2 isoforms.[1][4][5] This inhibition reduces the synthesis of malonyl-CoA, a key molecule in fatty acid metabolism.[1][6]

| Property | Value | Source |
|----------------------------------|--|-----------|
| Molecular Weight | 485.62 g/mol (CP-640186) | |
| | 522.08 g/mol (CP-640186 hydrochloride) | [2][4][7] |
| IC50 (ACC1, rat liver) | 53 nM | [1][2][8] |
| IC50 (ACC2, rat skeletal muscle) | 61 nM | [1][2][8] |
| Formulation | Crystalline solid | [9][10] |

In Vitro and In Vivo Efficacy

CP-640186 has demonstrated efficacy in various cell-based assays and animal models, primarily through the modulation of fatty acid metabolism.

| Model System | Effect | Effective Concentration/Dose | Source |
|----------------------------------|--------------------------------------|------------------------------|--------|
| C2C12 cells | Stimulation of fatty acid oxidation | EC50 = 57 nM | [8] |
| Rat epitrochlearis muscle strips | Stimulation of fatty acid oxidation | EC50 = 1.3 μ M | [2] |
| HepG2 cells | Inhibition of fatty acid synthesis | EC50 = 0.62 μ M | [5] |
| HepG2 cells | Inhibition of triglyceride synthesis | EC50 = 1.8 μ M | [5] |
| Sprague-Dawley rats | Inhibition of fatty acid synthesis | ED50 = 13 mg/kg | [8] |
| CD1 mice | Inhibition of fatty acid synthesis | ED50 = 11 mg/kg | [8] |
| ob/ob mice | Inhibition of fatty acid synthesis | ED50 = 4 mg/kg | [8] |

Solubility Data

It is crucial to use a high-purity solvent to prepare the stock solution. Note that the hygroscopic nature of DMSO can affect solubility, so using a fresh, unopened vial is recommended.[1]

| Solvent | Solubility | Source |
|--------------|------------|---------|
| DMSO | 30 mg/mL | [9][10] |
| Ethanol | 30 mg/mL | [9][10] |
| PBS (pH 7.2) | 10 mg/mL | [9][10] |
| DMF | 30 mg/mL | [9][10] |

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **CP-640186 hydrochloride** using DMSO as the solvent.

Materials:

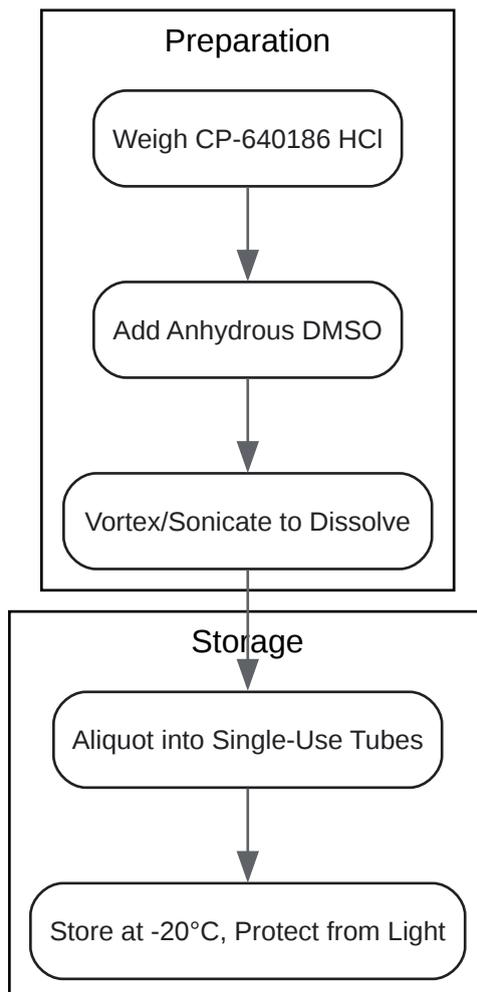
- **CP-640186 hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes
- Calibrated precision balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- **Weighing the Compound:** Tare a sterile microcentrifuge tube on a calibrated balance. Carefully weigh the desired amount of **CP-640186 hydrochloride** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.522 mg of the compound (based on a molecular weight of 522.08 g/mol for the hydrochloride salt).
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the tube. For a 10 mM solution with 0.522 mg of the compound, add 100 μ L of DMSO.

- **Dissolution:** Tightly cap the tube and vortex thoroughly until the compound is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) or sonication may be used to aid dissolution if necessary.[7]
- **Aliquoting and Storage:** Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes to minimize freeze-thaw cycles. Store the aliquots at -20°C. Stock solutions are reported to be stable for up to 3 months at -20°C.[8] However, some sources suggest that solutions may be unstable and should be prepared fresh.[4] It is recommended to test the stability under your specific experimental conditions. Protect from light.[8]

Workflow for Preparing CP-640186 Hydrochloride Stock Solution



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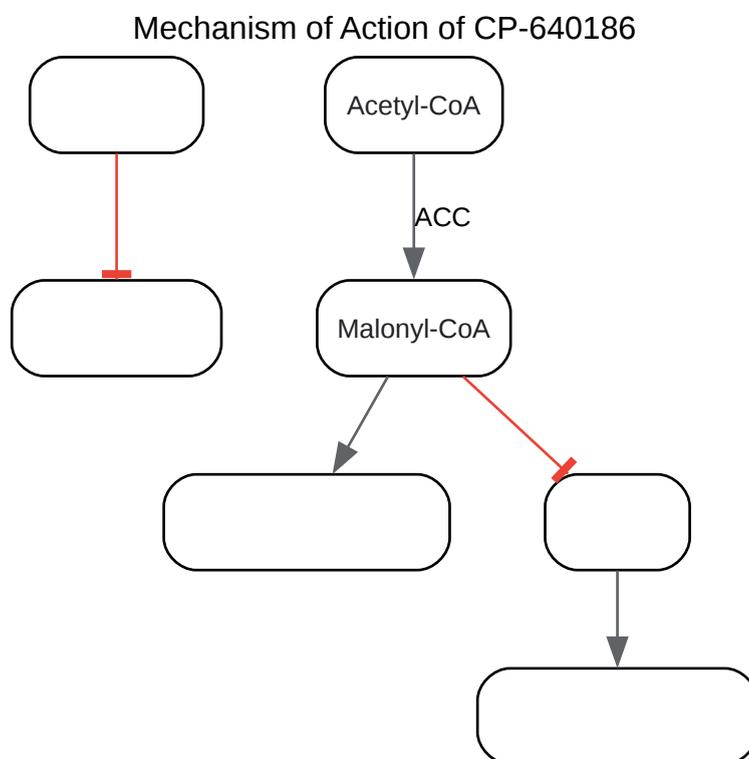
Caption: Workflow for Preparing **CP-640186 Hydrochloride** Stock Solution.

Signaling Pathway of CP-640186

CP-640186 inhibits Acetyl-CoA Carboxylase (ACC), a key enzyme in the fatty acid synthesis pathway.[1][6] ACC catalyzes the conversion of acetyl-CoA to malonyl-CoA.[6] By inhibiting ACC, CP-640186 reduces the intracellular levels of malonyl-CoA.[11] This has two major downstream effects:

- Inhibition of Fatty Acid Synthesis: Malonyl-CoA is a critical building block for the synthesis of new fatty acids. Reduced levels of malonyl-CoA directly inhibit this process.[11]
- Stimulation of Fatty Acid Oxidation: Malonyl-CoA is an allosteric inhibitor of Carnitine Palmitoyltransferase 1 (CPT1), an enzyme that facilitates the transport of fatty acids into the mitochondria for beta-oxidation.[11] By reducing malonyl-CoA levels, CP-640186 relieves the inhibition of CPT1, leading to an increase in fatty acid oxidation.[11]

Recent studies have also suggested that CP-640186 can impact other signaling pathways, such as the Rac1/PAK2 pathway, independently of its effects on the actin cytoskeleton.[6]



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Caption: Mechanism of Action of CP-640186.

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